Rotigotine D7 Hydrochloride chemical properties and structure

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Compound of Interest

Compound Name:	*Rotigotine D7 Hydrochloride*
Cat. No.:	*B1149976*

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Technical Monograph: Rotigotine-d7 Hydrochloride

Advanced Isotopic Standard for Bioanalytical Quantification[1]

Executive Summary & Core Identity

Rotigotine-d7 Hydrochloride is the stable, deuterium-labeled isotopologue of Rotigotine (N-0923), a non-ergoline dopamine agonist.[1][2] It is engineered primarily as a high-precision Internal Standard (IS) for the quantification of Rotigotine in biological matrices (plasma, serum, tissue) via LC-MS/MS.[1]

By incorporating seven deuterium atoms into the propyl chain, this compound exhibits identical chromatographic retention and ionization efficiency to the parent drug while providing a distinct mass shift (+7 Da). This shift eliminates "cross-talk" from naturally occurring isotopes (M+1, M+2) of the analyte, ensuring superior accuracy in pharmacokinetic (PK) and therapeutic drug monitoring (TDM) assays.

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Chemical Identity Table

Property	Specification
Chemical Name	(S)-6-[Propyl-d7(2-thiophen-2-ylethyl)amino]-5,6,7,8-tetrahydronaphthalen-1-ol hydrochloride
CAS Number	2070009-57-1 (HCl salt)
Molecular Formula	$C_{19}H_{18}D_7NOS$[1][2][3][4][5][6][7][8][9][10] · HCl
Molecular Weight	358.98 g/mol (Salt); ~322.53 g/mol (Free Base)
Isotopic Purity	≥ 98% deuterium enrichment
Appearance	White to off-white solid powder
Solubility	DMSO (>20 mg/mL), Methanol, Water (Sparingly)

Chemical Structure & Connectivity

The deuterium labeling is strategically located on the N-propyl side chain.[1] This position is metabolically stable under typical analytical processing conditions, preventing deuterium exchange (back-exchange) with solvent protons.[1]

Figure 1: Structural connectivity of Rotigotine-d7, highlighting the stable deuterium labeling on the propyl moiety.

Physicochemical Profile

Understanding the physical behavior of the salt form is critical for preparing robust stock solutions.

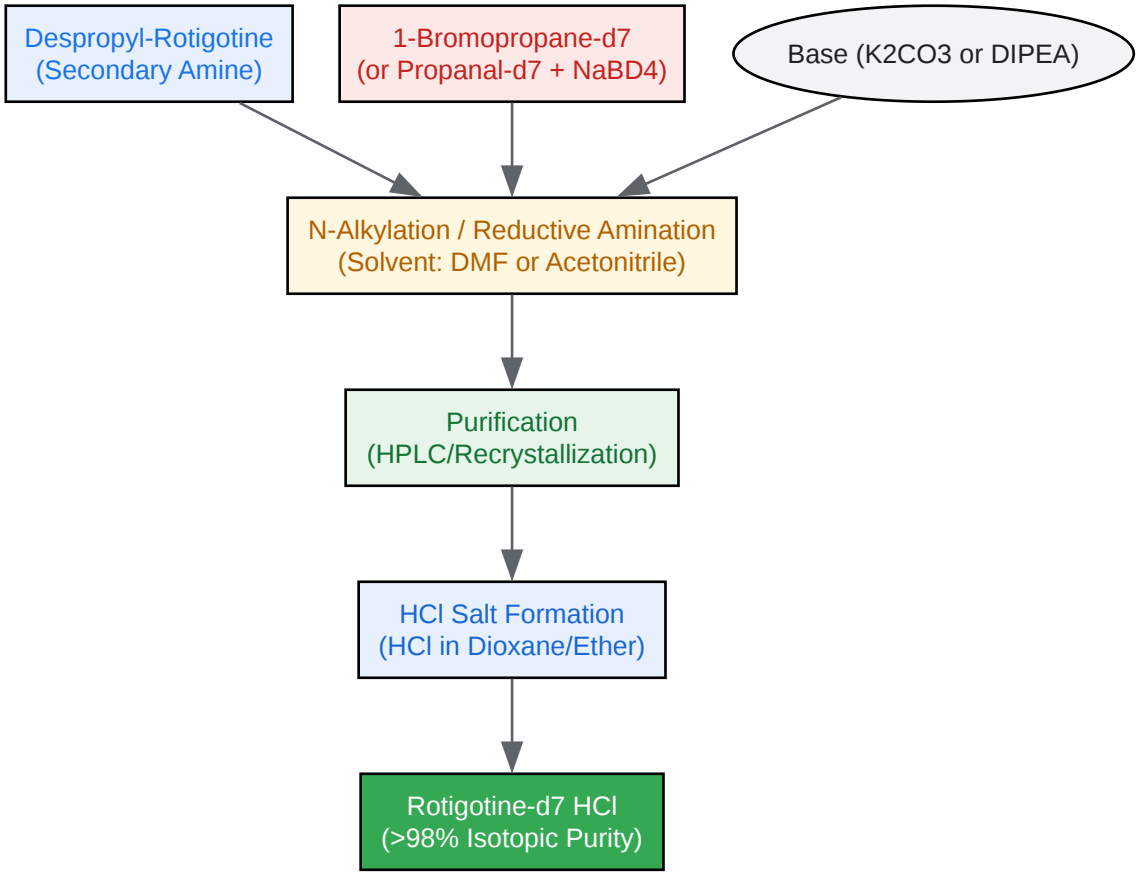
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Parameter	Value/Characteristic	Practical Implication
pKa	~10.7 (Amine), ~9.8 (Phenol)	Basic compound; retains well on C18 columns at high pH but typically analyzed at acidic pH to promote ionization (MH+).[1]
LogP	~4.7 (Parent)	Highly lipophilic.[1] Requires high % organic solvent for elution and effective Liquid-Liquid Extraction (LLE).[1]
Hygroscopicity	Moderate (HCl salt)	Weighing errors possible in humid environments.[1] Equilibrate to RT before opening vials.
Stability	>2 years at -20°C	Stable in solid state.[1] Stock solutions in MeOH/DMSO stable for months at -20°C.

Synthesis Pathway

The synthesis of Rotigotine-d7 typically employs Despropyl-Rotigotine (a known metabolite and precursor) as the scaffold, undergoing alkylation with a deuterated propylating agent.[1] This ensures the chirality of the tetralin core is preserved.

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Figure 2: Synthetic route for Rotigotine-d7 via N-alkylation of the despropyl precursor.[1]

Bioanalytical Application: LC-MS/MS Protocol

The primary utility of Rotigotine-d7 is as an Internal Standard (IS) to compensate for matrix effects, recovery losses, and ionization variability in quantitative assays.[1]

5.1 Mass Spectrometry Transitions (MRM)

Rotigotine fragments characteristically to yield a stable cation derived from the tetralin core or the loss of the N-substituents.

- Parent (Rotigotine):m/z 316.1 → 147.0
- IS (Rotigotine-d7):m/z 323.2 → 147.0[1]

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Note: The product ion (147.[1][11][12]0) is the hydroxy-tetralinyl cation.[1] Since the d7-label is on the propyl chain (which is lost during fragmentation), the product ion mass remains 147, identical to the parent. The specificity comes from the precursor mass (323 vs 316).

5.2 Extraction Protocol (Liquid-Liquid Extraction)

Due to high lipophilicity, LLE is superior to protein precipitation for cleaning up plasma samples.[1]

- Sample: Aliquot 200 µL human plasma into a glass tube.
- IS Addition: Add 20 µL Rotigotine-d7 working solution (e.g., 50 ng/mL in 50:50 MeOH:H2O). Vortex 10s.
- Buffer: Add 100 µL Ammonium Carbonate (pH 9) to basify the sample (suppressing ionization of the amine to increase organic solubility).
- Extraction: Add 1.5 mL MTBE (Methyl tert-butyl ether).
- Agitation: Vortex vigorously for 5 mins or shaker for 10 mins.
- Separation: Centrifuge at 4000 rpm for 5 mins at 4°C.
- Evaporation: Transfer organic supernatant to a clean tube; evaporate to dryness under Nitrogen at 40°C.
- Reconstitution: Reconstitute in 100 µL Mobile Phase (e.g., 40:60 ACN:0.1% Formic Acid).

5.3 Chromatographic Conditions

- Column: C18 or Phenyl-Hexyl (e.g., Phenomenex Gemini NX-C18, 3 µm, 50 x 2.0 mm).[1]
- Mobile Phase A: 0.1% Formic Acid in Water (or 10mM Ammonium Acetate pH 4.5).[1]
- Mobile Phase B: Acetonitrile (or Methanol).[1]
- Gradient:
  - 0-0.5 min: 30% B[1]

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- 0.5-3.0 min: Ramp to 90% B
- 3.0-4.0 min: Hold 90% B
- 4.1 min: Re-equilibrate.

Handling & Safety

- Hazard Classification: Potent Dopamine Agonist.[1] Handle as a hazardous chemical.[1]
- PPE: Nitrile gloves, lab coat, safety glasses, and fume hood (powder handling).
- Storage: Store neat powder at -20°C under desiccant. Protect from light.[1]
- Solubility Note: Do not attempt to dissolve directly in 100% water.[1] Dissolve in DMSO or Methanol first, then dilute.[1]

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